Technical Guide: Tautomerism of 5-Fluoro-4-Hydroxy-2H-Chromen-2-One

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Compound of Interest

Compound Name:	*5-Fluoro-4-hydroxy-2H-chromen-2-one*
CAS No.:	*799262-09-2*
Cat. No.:	*B2678725*

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Executive Summary

The structural integrity of **5-fluoro-4-hydroxy-2H-chromen-2-one** (5-fluoro-4-hydroxycoumarin) is governed by a complex tautomeric equilibrium that directly influences its pharmacokinetics, receptor binding affinity, and solubility profile. While the parent scaffold, 4-hydroxycoumarin, is a well-documented anticoagulant pharmacophore (e.g., Warfarin), the introduction of a fluorine atom at the C5 position introduces unique electronic and steric perturbations.

This guide provides a mechanistic analysis of the tautomeric landscape of this compound, emphasizing the "peri-interaction" between the 5-fluoro substituent and the 4-hydroxyl group. It establishes a self-validating analytical framework combining Variable Temperature NMR (VT-NMR), X-ray crystallography, and Density Functional Theory (DFT) to definitively assign tautomeric states in solution and solid phases.

Part 1: The Tautomeric Landscape

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Structural Equilibrium

4-Hydroxycoumarins do not exist as a single static structure. They oscillate between three primary tautomers. For the 5-fluoro derivative, this equilibrium is skewed by the electronegativity and lone-pair donation of the fluorine atom.

The three critical species are:

- Form A (Enol): **5-fluoro-4-hydroxy-2H-chromen-2-one**. (Aromatic, generally most stable).
- Form B (Keto): 5-fluoro-chroman-2,4-dione. (Non-aromatic heterocyclic ring).[1][2][3]
- Form C (Rare Enol): 5-fluoro-2-hydroxy-4H-chromen-4-one. (Chromone-like).

Pathway Visualization

The following diagram illustrates the proton transfer mechanisms driving this equilibrium.

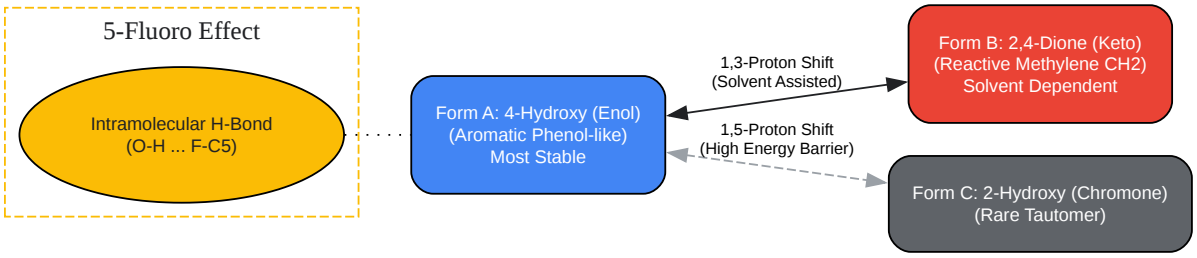

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Figure 1: Tautomeric equilibrium pathways. The 5-fluoro substituent stabilizes Form A via intramolecular interactions.

Part 2: The 5-Fluoro Substituent Effect

The introduction of fluorine at position 5 is not merely a bioisosteric replacement; it fundamentally alters the thermodynamics of the system through two competing mechanisms.

The "Peri" Interaction (Stabilization)

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In the 4-hydroxy (Enol) form, the hydroxyl group at C4 and the fluorine at C5 are in a peri-relationship (physically adjacent on the naphthalene-like fused ring system).

- Mechanism: The hydroxyl proton acts as a Hydrogen Bond Donor (HBD), and the fluorine lone pairs act as a weak Hydrogen Bond Acceptor (HBA).
- Consequence: This forms a pseudo-6-membered ring via an intramolecular O-H···F hydrogen bond. This interaction locks the molecule into the Enol (Form A) state, significantly raising the energy barrier required to tautomerize to the Keto form compared to the non-fluorinated parent [1].

Inductive Acidification (Reactivity)

Fluorine is highly electronegative (

). Through the

-bond framework, it exerts a strong Inductive Effect (-I).

- Mechanism: The electron-withdrawing nature of 5-F pulls electron density away from the C4-OH bond.
- Consequence: The pKa of the 4-hydroxyl group decreases (becomes more acidic). While the Enol form is thermodynamically stabilized by the H-bond, the proton is more labile to base-catalyzed exchange or deprotonation. This makes the 5-fluoro derivative a more potent nucleophile in its ionized state than 4-hydroxycoumarin [2].

Part 3: Analytical Validation & Protocols

To rigorously define the tautomeric state of your specific lot of **5-fluoro-4-hydroxy-2H-chromen-2-one**, you must employ a multi-modal approach. Relying on a single technique (like LC-MS) is insufficient due to rapid proton exchange in the ion source.

Experimental Protocol: NMR Solvent Screen

Objective: Determine the dominant tautomer in solution and assess the strength of the intramolecular H-bond.

Reagents:

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- Compound: 10 mg **5-fluoro-4-hydroxy-2H-chromen-2-one**.
- Solvent A: DMSO-d6 (H-bond disrupting).
- Solvent B: CDCl3 or CD2Cl2 (Non-polar, preserves intramolecular H-bonds).

Workflow:

- Preparation: Dissolve 5 mg of compound in 0.6 mL of Solvent A and Solvent B in separate NMR tubes.
- Acquisition:
  - Run 1H NMR (min 400 MHz). Focus on the region 10–14 ppm (OH/NH) and 3–6 ppm (alkene/methylene).
  - Run 19F NMR (without proton decoupling if possible) to observe F-H coupling.
- Analysis Criteria:

Feature	Enol Form (Form A)	Keto Form (Form B)
1H Signal (C3-H)	Singlet at ~5.6 - 6.0 ppm (Vinyl proton)	Doublet/Singlet at ~3.8 ppm (Methylene -CH2-)
1H Signal (OH)	Downfield broad singlet (>11 ppm)	Absent (or very weak enolic impurity)
13C Signal (C2)	~162 ppm (Lactone Carbonyl)	~168 ppm (Amide/Ester-like)
13C Signal (C4)	~165 ppm (Enolic Carbon)	~190-200 ppm (Ketone Carbonyl)
19F-1H Coupling	Through-space coupling to OH may be visible in CDCl3	No coupling to OH

Interpretation:

- In CDCl3, you should observe >95% Enol form due to the stabilizing O-H···F interaction.

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- In DMSO-d6, the solvent will compete for the proton. If the O-H signal shifts significantly upfield or disappears (broadens), the intramolecular bond is weak. If the shift remains >11 ppm, the intramolecular O-H···F bond is strong [3].

Computational Protocol: DFT Validation

Objective: Calculate the relative free energies (

) of the tautomers.

Step-by-Step:

- Software: Gaussian 16 or ORCA.
- Method: DFT using the B3LYP or M06-2X functional.
- Basis Set:6-311++G(d,p) (Diffuse functions are critical for H-bonding and Fluorine).
- Solvation Model: IEFPCM (Polarizable Continuum Model) for Chloroform and DMSO.
- Calculation:
  - Optimize Geometry for Enol and Keto forms.
  - Run Frequency calculation (ensure no imaginary frequencies).
  - Compare Gibbs Free Energy.
  - Expectation: Enol form should be lower in energy by >5 kcal/mol due to aromaticity and the 5-F interaction.

Part 4: Implications for Drug Discovery

Pharmacokinetics (ADME)

The tautomeric state dictates lipophilicity.

- Enol Form: Planar and capable of internal H-bonding. This "hides" the polar hydroxyl group, increasing LogP and membrane permeability (passive diffusion).

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- Keto Form: More polar, less planar.
- Insight: The 5-fluoro substitution likely improves oral bioavailability compared to the parent compound by locking the molecule in the more lipophilic "closed" H-bonded Enol conformation.

Binding Affinity

When docking this molecule into protein targets (e.g., VKORC1 for anticoagulation):

- Do not use the Keto form in docking simulations unless the binding pocket is known to catalyze tautomerization.
- The 5-F atom can serve as a multipolar anchor. Ensure your docking grid accounts for the specific electron density of the fluorine (use appropriate force fields like OPLS3e).

Synthesis & Purification

- Acid/Base Sensitivity: During synthesis, avoid strong basic conditions for prolonged periods, as the Keto form (generated as the enolate) is susceptible to ring-opening hydrolysis.
- Crystallization: Recrystallize from non-polar solvents (e.g., Toluene/Hexane) to maximize the yield of the stable Enol polymorph.

References

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